

# Technical Reference: Optical Rotation & Purity Standards for H-Lys(Z)-OMe.HCl

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## Compound of Interest

Compound Name: *h-lys(z)-ome.hcl*

Cat. No.: *B7803113*

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## Executive Summary

**H-Lys(Z)-OMe.HCl** (Methyl N-epsilon-(benzyloxycarbonyl)-L-lysinate hydrochloride, CAS: 27894-50-4) is a critical intermediate in solution-phase peptide synthesis. Its utility lies in the orthogonal protection strategy: the Z (Cbz) group on the

-amine remains stable under acidic conditions (e.g., TFA) used to remove Boc groups, and the Methyl Ester (OMe) protects the C-terminus while allowing for facile saponification or hydrazinolysis.

Precise determination of Specific Optical Rotation (

) is the primary non-destructive method for validating the enantiomeric purity and identity of this compound before it enters complex synthetic pathways. This guide provides authoritative reference values, comparative performance analysis against alternative protecting groups, and a self-validating experimental protocol.

## Core Reference Data: Optical Rotation Standards

The specific rotation of **H-Lys(Z)-OMe.HCl** is highly sensitive to solvent choice and concentration. The industry-standard quality attribute (CQA) relies on water as the solvent due

to the high solubility of the hydrochloride salt.

Table 1: Consensus Reference Values (

Source / Grade	Specific Rotation ( )	Concentration ( )	Solvent	Tolerance
Sigma-Aldrich (HPLC Grade)	+14.5°	2.0 g/100mL	Water ( )	± 0.5°
Thermo Fisher (Scientific)	+15.0°	2.0 g/100mL	Water ( )	± 1.0°
AK Scientific (Reagent)	+14.0° to +16.0°	2.0 g/100mL	Water ( )	Range
Literature Consensus	+14.5°	2.0 g/100mL	Water ( )	± 0.5°

“

*Critical Note: Deviations below +14.0° often indicate partial racemization (presence of D-isomer) or hydrolysis of the methyl ester. Values significantly higher than +16.0° may suggest contamination with unreacted starting materials or solvent entrapment affecting the weight-corrected calculation.*

## Comparative Analysis: Performance vs. Alternatives

In peptide synthesis design, selecting **H-Lys(Z)-OMe.HCl** involves trading off deprotection conditions against stability. Below is a functional comparison with its primary alternatives: H-

Lys(Boc)-OMe and the free acid H-Lys(Z)-OH.

**Table 2: Orthogonal Compatibility Matrix**

Feature	H-Lys(Z)-OMe.HCl (Subject)	H-Lys(Boc)- OMe.HCl (Alternative 1)	H-Lys(Z)-OH (Alternative 2)
Side-Chain Protection	Z (Benzyloxycarbonyl)	Boc (tert- Butyloxycarbonyl)	Z (Benzyloxycarbonyl)
Acid Stability (TFA)	Stable (Allows Boc removal elsewhere)	Unstable (Cleaved by TFA)	Stable
Deprotection Method	Catalytic Hydrogenation ( ) or HF	Acid (TFA/HCl)	Hydrogenation / HF
C-Terminus	Methyl Ester (Protected)	Methyl Ester (Protected)	Free Acid (Unprotected)
Primary Use Case	Intermediate for Boc- chemistry or fragment condensation.	Intermediate for Z- chemistry (less common) or orthogonal couplings.	C-terminal residue or solution phase coupling.

## Why Choose H-Lys(Z)-OMe.HCl?

- **Orthogonality:** Unlike the Boc-derivative, the Z-group allows you to use TFA to deprotect the N-alpha of an incoming amino acid without stripping the side-chain protection of the Lysine.
- **Solubility:** The HCl salt form provides superior solubility in water and polar organic solvents (DMF, DMSO) compared to the free base forms, facilitating accurate polarimetry and smooth coupling reactions.

## Experimental Protocol: Self-Validating Polarimetry

To replicate the reference values (

), you must control for the hygroscopic nature of the HCl salt. Moisture absorption increases the sample mass without contributing to rotation, artificially lowering the calculated

## Workflow Diagram: Quality Control Pipeline



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Figure 1: Step-by-step Quality Control workflow for validating **H-Lys(Z)-OMe.HCl** purity.

## Detailed Methodology

- Drying (Critical Step):
  - The HCl salt is hygroscopic. Dry the sample in a vacuum desiccator over silica gel for at least 24 hours at room temperature before weighing.
  - Validation: If drying is skipped, a "pure" sample may read simply due to 5-7% water weight.
- Sample Preparation:
  - Weigh exactly 200 mg (0.200 g) of the dried sample.
  - Transfer to a 10 mL Class A volumetric flask.
  - Dissolve in degassed, deionized water. Make up to the mark.
  - Resulting Concentration ( ): 2.0 g/100 mL.

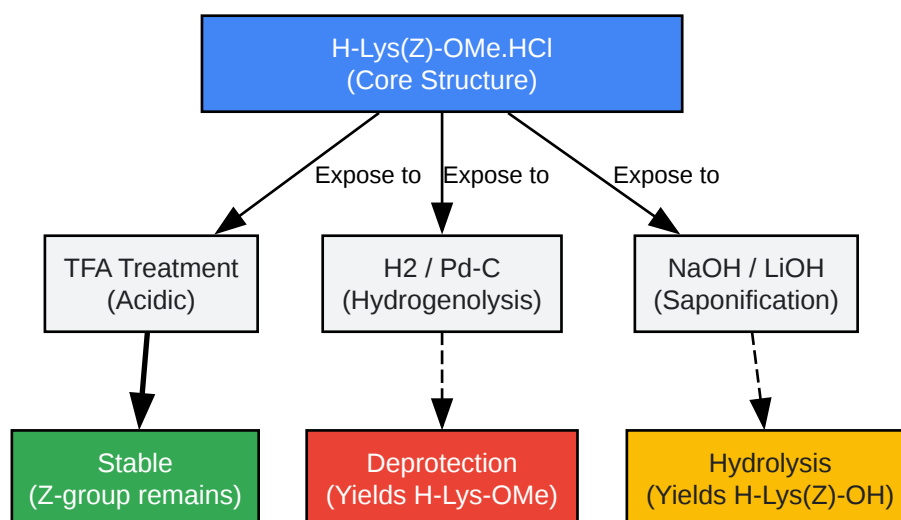
- Measurement:
  - Instrument: Digital Polarimeter with Sodium D-line lamp (589 nm).
  - Cell Path Length ( ): 1.0 dm (100 mm).
  - Temperature: Thermostat cell to .
  - Blanking: Zero the instrument with the same pure water used for dissolution.
- Calculation:
  - Where  $\alpha$  = observed rotation (degrees).
  - $l$  = path length (dm).
  - $c$  = concentration ( g/100 mL).

Example: If observed

:

## Chemical Stability & Pathway Visualization

Understanding where **H-Lys(Z)-OMe.HCl** fits in a synthesis pathway ensures correct usage. The diagram below illustrates its stability profile against common reagents.



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Figure 2: Stability profile of **H-Lys(Z)-OMe.HCl**. Green indicates stability (ideal for orthogonal steps), Red/Yellow indicate transformation.

## References

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